

# Statistical Validation of Increased Feed Intake with DMPT: A Comparative Guide

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## Compound of Interest

Compound Name: *Dimethylpropiothetin hydrochloride*

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This guide provides an objective comparison of Dimethylpropiothetin (DMPT) as a feed intake enhancer in aquaculture. The information presented is supported by experimental data to aid in the evaluation of DMPT against other alternatives.

## Quantitative Performance Data

The efficacy of DMPT in stimulating feed intake and promoting growth in aquatic species has been demonstrated in several studies. The following tables summarize the key quantitative data from a controlled experiment on carp, comparing the effects of different concentrations of DMPT with a control diet and a diet supplemented with Dimethylthetin (DMT), another known feed attractant.

Table 1: Effect of DMPT on Biting Frequency in Carp

Treatment	Concentration (g/kg of feed)	Biting Frequency (counts/2 min)
Control	0	25.3 ± 3.1
DMPT	0.1	48.2 ± 4.5
DMPT	0.2	55.7 ± 5.2
DMPT	0.3	63.4 ± 6.8
DMT	0.1	39.8 ± 3.9
DMT	0.2	45.1 ± 4.2
DMT	0.3	51.6 ± 5.5

Data presented as mean ± standard deviation.

Table 2: Effect of DMPT on Growth Performance and Feed Utilization in Carp

Treatment	Concentration (g/kg of feed)	Weight Gain Rate (%)	Specific Growth Rate (%/day)	Feed Conversion Ratio (FCR)
Control	0	100 ± 8.7	1.15 ± 0.10	2.07 ± 0.18
DMPT	0.1	160.4 ± 12.5	1.62 ± 0.13	1.49 ± 0.12
DMPT	0.2	173.9 ± 14.1	1.74 ± 0.15	1.46 ± 0.11
DMPT	0.3	198.5 ± 17.9	1.84 ± 0.16	1.39 ± 0.13
DMT	0.1	135.7 ± 11.8	1.41 ± 0.11	1.68 ± 0.14
DMT	0.2	148.2 ± 12.3	1.53 ± 0.12	1.59 ± 0.13
DMT	0.3	163.6 ± 13.7	1.65 ± 0.14	1.52 ± 0.12

Data presented as mean ± standard deviation.

In studies on marine fish, dietary administration of DMPT also showed significant increases in body weight gain. For red sea bream, a 2.5-fold increase was observed at day 18, and for yellowtail, a 4.5-fold increase was seen at day 13 compared to control groups[1].

## Experimental Protocols

The following is a representative experimental protocol based on studies investigating the effects of DMPT on carp[2][3].

**Objective:** To evaluate the effect of DMPT as a feed attractant on the feed intake and growth performance of carp.

**Experimental Animals:** Healthy carp with an average initial body weight of approximately 30g were used. The fish were acclimated to the laboratory conditions for one week prior to the experiment, during which they were fed a basal diet.

**Experimental Diets:**

- **Control Diet:** A basal feed mixture was prepared by crushing standard carp feed and mixing it with an equal amount of alpha-starch. This mixture was then formed into granules with distilled water and air-dried.
- **DMPT-Supplemented Diets:** The basal feed mixture was supplemented with DMPT at concentrations of 0.1 g/kg, 0.2 g/kg, and 0.3 g/kg of feed. DMPT crystals were first dissolved in distilled water and then thoroughly mixed with the feed ingredients before pelleting and drying.
- **DMT-Supplemented Diets:** For comparison, diets supplemented with DMT at the same concentrations were also prepared using the same method.

**Experimental Design:**

- Fish were randomly distributed into experimental tanks, with 20 fish per tank.
- Each dietary treatment was tested in triplicate.
- The experiment was conducted for a duration of 6 weeks.

#### Feeding and Rearing Conditions:

- Fish were fed three times a day at 8:00, 13:00, and 17:00.
- The daily feeding rate was maintained at 5-7% of the fish's body weight.
- Water quality parameters (temperature, pH, dissolved oxygen) were monitored and maintained within the optimal range for carp.

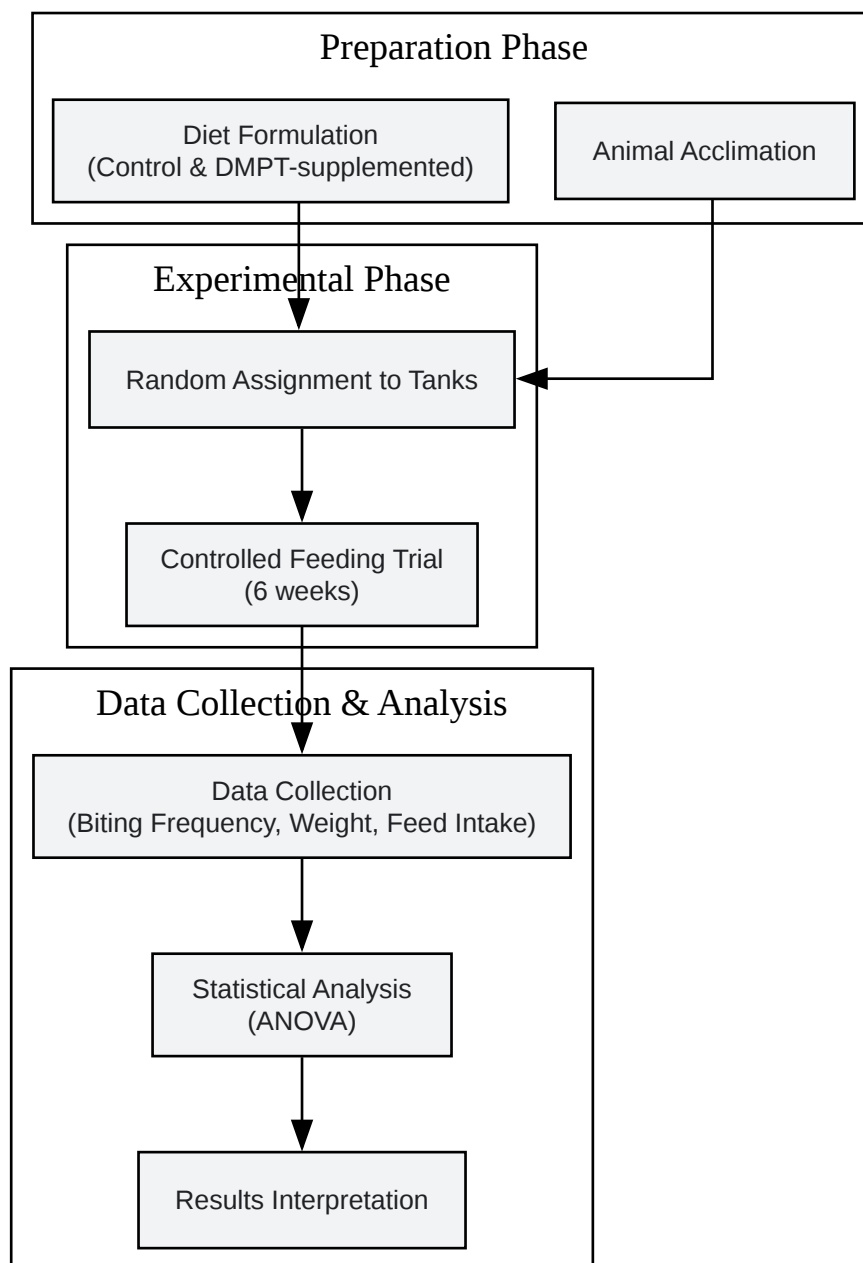
#### Data Collection and Analysis:

- Biting Frequency: To assess the attractant effect, the number of bites on the feed pellets within a 2-minute interval was recorded.
- Growth Performance: Fish were weighed at the beginning and end of the experiment to calculate the Weight Gain Rate (WGR) and Specific Growth Rate (SGR).
- Feed Utilization: The total feed consumed was recorded to calculate the Feed Conversion Ratio (FCR).
- Statistical Analysis: Data were analyzed using appropriate statistical methods (e.g., ANOVA) to determine significant differences between the treatment groups.

## Signaling Pathway of DMPT in Fish Gustatory Receptors

DMPT enhances feed intake by stimulating the gustatory (taste) and olfactory (smell) receptors of aquatic animals[4][5]. The primary mechanism involves the activation of G-protein-coupled receptors (GPCRs) in the taste buds[6][7]. The binding of DMPT to these receptors initiates a downstream signaling cascade, leading to neurotransmitter release and the perception of a positive feeding cue.



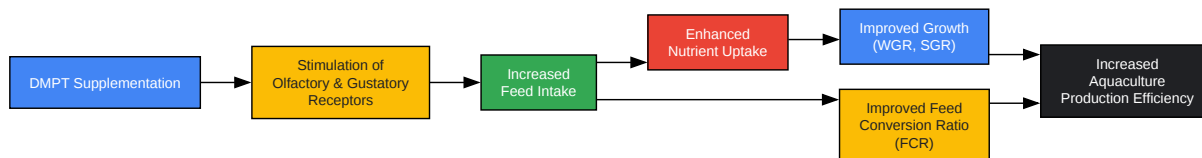


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Caption: Workflow for DMPT feed additive validation.

## Logical Relationship of DMPT's Effects

The positive impact of DMPT on aquaculture production is a result of a cascade of interconnected physiological and behavioral responses.



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Caption: Logical flow of DMPT's impact in aquaculture.

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## References

- 1. researchgate.net [researchgate.net]
- 2. China The effects of DMPT and DMT on the feeding and growth promotion of carp fish Manufacturers and Suppliers | E.Fine [m.efinegroup.com]
- 3. The effects of DMPT and DMT on the feeding and growth promotion of carp fish [efinegroup.com]
- 4. DMPT: A Distinctive and Efficient Aquaculture Feed Attractant [yufinebio.com]
- 5. nbinno.com [nbinno.com]
- 6. Gustation in fish: search for prototype of taste perception - PubMed [pubmed.ncbi.nlm.nih.gov]
- 7. Characterization of Ligands for Fish Taste Receptors - PMC [pmc.ncbi.nlm.nih.gov]
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